

quality control measures for consistent Mordant yellow 8 staining

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Compound of Interest

Compound Name: C.I. Mordant yellow 8

CAS No.: 6359-83-7

Cat. No.: B1585443

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Technical Support Center: Mordant Yellow 8 Staining

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on achieving consistent and reliable results with Mordant Yellow 8 staining.

Frequently Asked Questions (FAQs)

Q1: What is Mordant Yellow 8 and what is its primary application?

Mordant Yellow 8, also known as C.I. 18821, is a synthetic azo dye.^[1] In industrial applications, it is used for dyeing textiles, leather, and paper, providing a vibrant yellow to reddish-yellow color.^{[2][3]} In a research context, it can be utilized in histological and cytological preparations, though specific protocols are not as widely published as for more common stains.

Q2: How should Mordant Yellow 8 dye powder be stored for maximum stability?

To ensure a long shelf life and consistent performance, Mordant Yellow 8 powder should be stored in a tightly sealed container in a cool, dry, and well-ventilated place.[2][4] It should be protected from moisture and direct sunlight. Under these conditions, the dye can be stable for up to four years.[2]

Q3: What are the best practices for preparing a Mordant Yellow 8 staining solution?

It is recommended to use freshly prepared staining solutions for optimal performance.[5] The dye is soluble in water and slightly soluble in ethanol.[1] When preparing the solution, use deionized or distilled water and ensure the dye is fully dissolved. Filtering the solution before use can help prevent the formation of precipitates on the tissue sections.

Q4: What safety precautions should be taken when handling Mordant Yellow 8?

Users should always consult the Safety Data Sheet (SDS) before handling any chemical.[6]

General safety precautions for Mordant Yellow 8 include:

- Handling in a well-ventilated area.
- Wearing appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat.[4]
- Avoiding the formation of dust and aerosols.[4]
- Washing hands thoroughly after handling.

Experimental Protocol: Mordant Yellow 8 Staining for Paraffin-Embedded Tissue Sections

This protocol is a general guideline and may require optimization for specific tissue types and applications.

Reagents and Materials:

- Mordant Yellow 8 (C.I. 18821)
- Mordant (e.g., potassium aluminum sulfate - alum)

- Distilled or deionized water
- Xylene
- Ethanol (100%, 95%, 70%)
- Nuclear counterstain (e.g., Harris hematoxylin)
- Acid alcohol (e.g., 1% HCl in 70% ethanol)
- Bluing reagent (e.g., Scott's tap water substitute)
- Mounting medium
- Coplin jars or staining dishes
- Microscope slides with tissue sections
- Coverslips

Procedure:

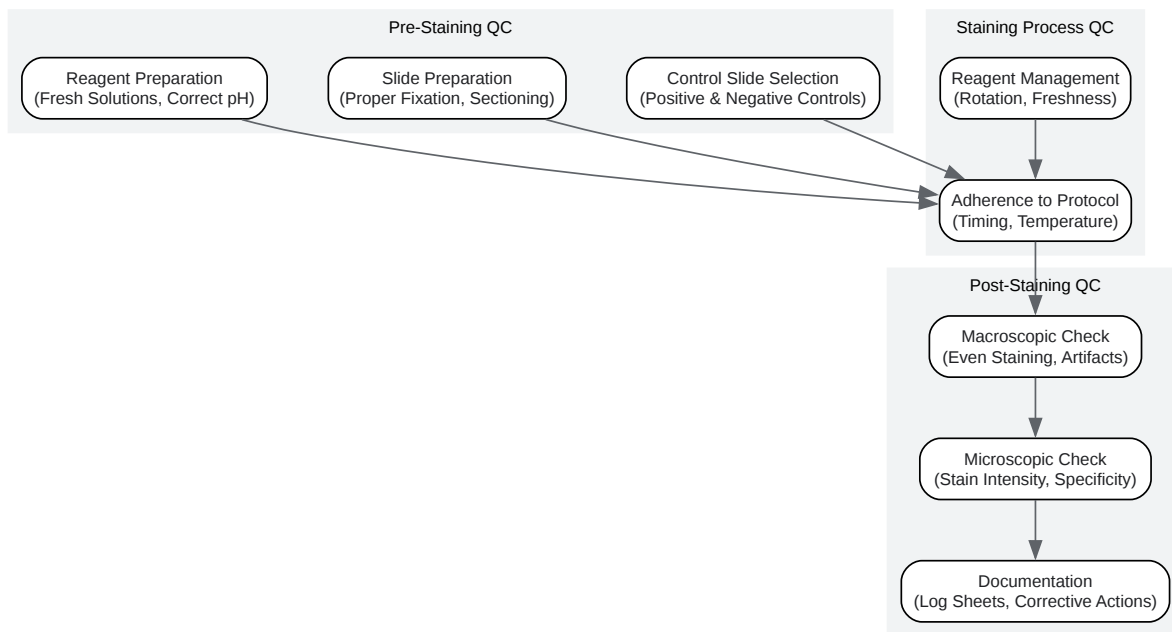
- Deparaffinization and Rehydration: a. Immerse slides in xylene: 2 changes, 5 minutes each. b. Transfer to 100% ethanol: 2 changes, 3 minutes each. c. Transfer to 95% ethanol: 2 changes, 3 minutes each. d. Transfer to 70% ethanol: 1 change, 3 minutes. e. Rinse in running tap water.
- Mordanting (Pre-mordanting method): a. Prepare a fresh solution of the chosen mordant (e.g., 5% potassium aluminum sulfate in distilled water). b. Immerse slides in the mordant solution and incubate for 10-15 minutes. c. Rinse thoroughly in several changes of distilled water.
- Staining: a. Prepare a fresh 0.5% (w/v) solution of Mordant Yellow 8 in distilled water. b. Immerse slides in the Mordant Yellow 8 solution and incubate for 5-10 minutes. Note: Optimal staining time may vary depending on the tissue and desired intensity. c. Rinse briefly in distilled water.

- Differentiation (Optional): a. If staining is too intense, differentiate briefly (10-30 seconds) in acid alcohol. b. Immediately stop the differentiation by rinsing in running tap water.
- Counterstaining: a. Immerse slides in Harris hematoxylin for 3-5 minutes. b. Rinse in running tap water. c. Differentiate in acid alcohol for a few seconds. d. Rinse in running tap water. e. Blue in a suitable bluing reagent for 30-60 seconds. f. Rinse thoroughly in running tap water.
- Dehydration and Mounting: a. Dehydrate through graded alcohols: 95% ethanol (2 changes, 2 minutes each), 100% ethanol (2 changes, 2 minutes each). b. Clear in xylene: 2 changes, 3 minutes each. c. Mount with a permanent mounting medium.

Quality Control Measures

Consistent staining results depend on a robust quality control program.

Quality Control Workflow for Histological Staining



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Caption: A workflow diagram illustrating the key quality control checkpoints before, during, and after the staining process.

Quantitative Data Summary

| Parameter | Value/Recommendation | Source |
|---|---|-------------------|
| Mordant Yellow 8 Properties | | |
| Molecular Formula | C17H12N4Na2O6S | [1] |
| Molecular Weight | 446.35 g/mol | [1] |
| Solubility | Soluble in water, slightly soluble in ethanol | [1] |
| Recommended Storage | Cool, dry, tightly sealed container | [2] |
| Shelf Life (Powder) | Up to 4 years under recommended conditions | [2] |
| Recommended Staining Parameters | | |
| Mordant Yellow 8 Concentration | 0.5% (w/v) aqueous solution | General Histology |
| Mordant Concentration (Alum) | 5% (w/v) aqueous solution | General Histology |
| Staining Time | 5-10 minutes (optimization recommended) | General Histology |
| Fastness Properties (Textile Application) | | |
| Light Fastness (ISO) | 7 | [3] |
| Washing Fastness (ISO) | 4-5 | [3] |
| Perspiration Fastness (ISO) | 4-5 | [3] |

Troubleshooting Guide

Troubleshooting Decision Tree for Inconsistent Mordant Yellow 8 Staining

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